

A Technical Guide to the Physical Properties of 3-Oxobutanoyl Chloride

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Compound of Interest

Compound Name: 3-Oxobutanoyl chloride

Cat. No.: B1590573

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Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **3-Oxobutanoyl chloride**, also known as acetoacetyl chloride. Due to its reactive nature and thermal instability, this compound presents unique challenges in its handling and characterization. This document consolidates available data on its physical constants, provides extrapolated experimental protocols for its analysis, and illustrates its key chemical transformations. The information herein is intended to support professionals in research, chemical synthesis, and drug development in safely handling and utilizing this versatile reagent.

Introduction

3-Oxobutanoyl chloride ($C_4H_5ClO_2$) is a reactive organic compound belonging to the acyl chloride family. Its bifunctional nature, containing both a ketone and an acyl chloride group, makes it a valuable intermediate in a variety of chemical syntheses. However, the compound is known for its limited stability, particularly at ambient temperatures, which necessitates careful handling and storage protocols. This guide aims to provide a detailed summary of its physical properties and general methodologies for its characterization.

Physical Properties

Quantitative data for **3-Oxobutanoyl chloride** is limited due to its instability. The following table summarizes the available experimental and predicted physical properties.

Property	Value	Source
Molecular Formula	C ₄ H ₅ ClO ₂	[1]
Molecular Weight	120.53 g/mol	[1][2]
Melting Point	-51 to -50 °C	[2]
Predicted Density	1.203 ± 0.06 g/cm ³	[2]
Boiling Point	Decomposes at room temperature.	[3]
Solubility in Water	Reacts violently.	[4]
Solubility in Organic Solvents	Soluble in aprotic organic solvents such as ether and chloroform.	[5]

Experimental Protocols

Due to the reactive and unstable nature of **3-Oxobutanoyl chloride**, specific experimental protocols for the determination of its physical properties are not readily available in the literature. The following are generalized protocols adapted for acyl chlorides, with special considerations for the instability of the target compound. All procedures should be conducted in a fume hood with appropriate personal protective equipment.

Determination of Melting Point

Methodology:

- A sample of **3-Oxobutanoyl chloride** is synthesized in situ at a low temperature (e.g., -60 °C) via the reaction of diketene with hydrogen chloride[3].
- The crude product is rapidly transferred to a capillary tube, which is then flame-sealed.
- The capillary tube is placed in a pre-cooled melting point apparatus.

- The temperature is raised slowly, and the range at which the solid melts is recorded.
- Note: Rapid determination is crucial to minimize decomposition.

Determination of Boiling Point (at Reduced Pressure)

Methodology:

- Given the thermal instability of **3-Oxobutanoyl chloride** at atmospheric pressure, its boiling point should be determined under reduced pressure.
- A small quantity of the freshly synthesized compound is placed in a distillation flask suitable for vacuum distillation.
- The apparatus is connected to a vacuum pump, and the pressure is lowered to a stable value (e.g., 10-20 mmHg).
- The sample is gently heated in a controlled manner.
- The temperature at which the liquid boils and its vapor condenses is recorded, along with the corresponding pressure.
- Caution: The distillation should be performed rapidly and at the lowest possible temperature to prevent decomposition.

Solubility Assessment in Aprotic Organic Solvents

Methodology:

- A small, known amount (e.g., 10 mg) of freshly prepared **3-Oxobutanoyl chloride** is placed in a series of dry test tubes at low temperature.
- To each tube, a small volume (e.g., 0.5 mL) of a different anhydrous aprotic solvent (e.g., diethyl ether, chloroform, dichloromethane, tetrahydrofuran) is added.
- The tubes are agitated gently while maintaining the low temperature.
- Visual observation is used to determine if the compound has dissolved.

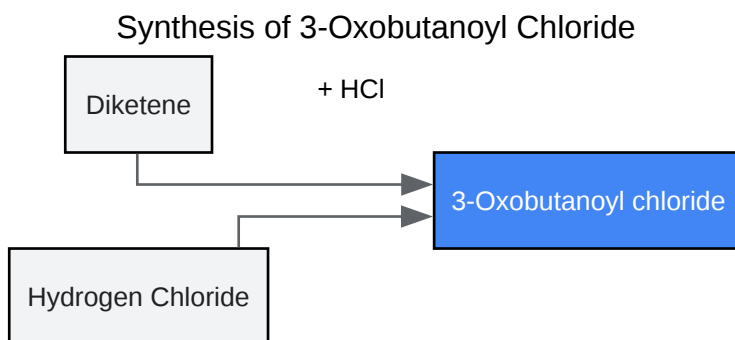
- If the compound dissolves, it is recorded as soluble. If not, the solvent is added incrementally to determine the approximate solubility limit.
- Note: The absence of reaction with the solvent (e.g., gas evolution, color change) should be confirmed.

Chemical Reactivity and Synthesis

3-Oxobutanoyl chloride is a highly reactive molecule. Its chemistry is dominated by the electrophilic nature of the acyl chloride group and the presence of the ketone functionality.

Synthesis from Diketene

The primary route for the synthesis of **3-Oxobutanoyl chloride** is the reaction of diketene with hydrogen chloride at low temperatures[3]. This reaction is typically performed in an inert solvent.

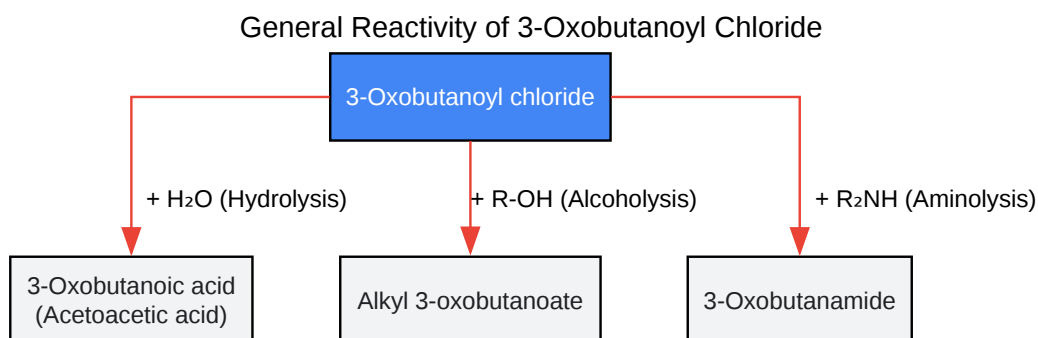


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*Synthesis of **3-Oxobutanoyl Chloride** from Diketene and HCl.*

General Reactivity as an Acyl Chloride

Like other acyl chlorides, **3-Oxobutanoyl chloride** is susceptible to nucleophilic acyl substitution. It reacts readily with nucleophiles such as water, alcohols, and amines. These reactions are often vigorous[4][5].



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*Nucleophilic Acyl Substitution Reactions of **3-Oxobutanoyl Chloride**.*

Instability and Decomposition

At temperatures above -20 °C, **3-Oxobutanoyl chloride** is prone to decomposition. One of the documented decomposition pathways involves the formation of dehydroacetic acid with the elimination of hydrogen chloride[3].

Safety and Handling

Due to its high reactivity and instability, **3-Oxobutanoyl chloride** must be handled with extreme caution.

- **Moisture Sensitivity:** It reacts violently with water and moisture, releasing corrosive hydrogen chloride gas[4]. All handling should be performed under anhydrous conditions.
- **Thermal Instability:** The compound should be prepared at low temperatures and used immediately. Storage, even at low temperatures, is not recommended for extended periods.
- **Corrosivity:** As an acyl chloride, it is corrosive and can cause severe burns to the skin and eyes. Appropriate protective gear, including gloves, goggles, and a lab coat, is mandatory.

- Inhalation: The vapors are irritating to the respiratory tract. All manipulations should be carried out in a well-ventilated fume hood.

Conclusion

3-Oxobutanoyl chloride is a valuable but challenging chemical intermediate. Its physical properties are dictated by its high reactivity and thermal instability. A thorough understanding of these characteristics is paramount for its safe and effective use in research and development. This guide provides a foundational understanding of its properties and handling requirements, emphasizing the need for careful experimental planning and execution.

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